

Spectroscopic Verification of Disperse Blue 106 Chromophore Structure: A Comparative Technical Guide

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Compound of Interest

Compound Name:	<i>C.I. Disperse Blue 106 press cake</i>
CAS No.:	<i>104573-53-7</i>
Cat. No.:	<i>B1139705</i>

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Executive Summary & Core Directive

Disperse Blue 106 (DB106) is a monoazo dye characterized by a 5-nitrothiazole moiety coupled to an aniline derivative.^[1] In toxicological and industrial contexts, it is frequently confounded with its structural analog, Disperse Blue 124 (DB124). Commercial preparations are often impure mixtures, leading to misdiagnosis in contact dermatitis and inaccuracies in toxicological screening.

The Core Problem: Standard UV-Vis spectrophotometry cannot reliably distinguish DB106 from DB124 because their chromophores are electronically identical. The Solution: This guide establishes Nuclear Magnetic Resonance (NMR) and Mass Spectrometry (MS) as the mandatory protocols for structural verification, relegating UV-Vis to a preliminary screening role.

Structural Analysis: The Chromophore & The Imposter

To verify DB106, one must first understand its relationship to DB124. The difference lies not in the chromophore, but in the terminal functional group of the N-alkyl chain.

Feature	Disperse Blue 106 (Target)	Disperse Blue 124 (Alternative/Impurity)
CAS Registry	12223-01-7 (Generic), 68516-81-4	61951-51-7
Chemical Name	2-(ethyl(3-methyl-4-((5-nitro-2-thiazolyl)azo)phenyl)amino)ethanol	2-(ethyl(3-methyl-4-((5-nitro-2-thiazolyl)azo)phenyl)amino)ethyl acetate
Molecular Formula	C ₁₄ H ₁₇ N ₅ O ₃ S	C ₁₆ H ₁₉ N ₅ O ₄ S
Molecular Weight	335.38 g/mol	377.42 g/mol
Key Functional Group	Free Hydroxyl (-OH)	Acetate Ester (-O-CO-CH ₃)
Chromophore	5-Nitrothiazole-azo-m-toluidine	5-Nitrothiazole-azo-m-toluidine

Critical Insight: DB124 is simply the acetylated ester of DB106. This structural subtlety is invisible to UV-Vis but glaringly obvious in NMR and MS.

Comparative Performance of Analytical Methods

This section compares the "performance" of analytical techniques in the specific context of distinguishing DB106 from DB124.

Table 1: Technique Efficacy Matrix

Technique	Specificity	Sensitivity	Causality of Result	Verdict
UV-Vis	Low	High	<p>Detects transitions in the azo-thiazole system. Both dyes have identical conjugation lengths.</p>	SCREENING ONLY
FTIR	Medium	Medium	<p>Can detect C=O stretch (ester) in DB124 vs O-H stretch in DB106. However, water contamination can mask O-H.</p>	SUPPORTIVE
LC-MS (ESI)	High	High	<p>Separates by m/z (336 vs 378). Definitive for molecular weight but requires chromatographic separation.</p>	VALIDATION
¹ H NMR	Very High	Medium	<p>Unambiguously identifies the acetate methyl singlet (DB124) vs the hydroxyethyl multiplet (DB106).</p>	GOLD STANDARD

Experimental Protocols

Protocol A: Extraction from Matrix (Textile/Patch Test Material)

Rationale: DB106 is rarely found as a pure standard in the field; it must be extracted from a polymer matrix (polyester/acetate).

- Sample Prep: Cut 1.0 g of dyed fabric into <2mm fragments.
- Solvent Selection: Use Chlorobenzene or Dimethylformamide (DMF).
 - Why? Disperse dyes are hydrophobic. Acetone extracts surface dye but may not penetrate the polyester fiber lattice efficiently. Chlorobenzene swells the fiber at high temperatures.
- Extraction: Reflux in 20 mL solvent at 100°C for 60 minutes.
- Purification: Filter hot solution through 0.45 μm PTFE. Evaporate to dryness under nitrogen stream.
- Reconstitution: Dissolve residue in Acetone-d6 (for NMR) or Acetonitrile (for LC-MS).

Protocol B: ^1H NMR Verification (The Self-Validating Standard)

Rationale: This protocol focuses on the "fingerprint" regions that distinguish the alcohol (DB106) from the ester (DB124).

- Instrument: 400 MHz or higher.
- Solvent: DMSO-d6 or Acetone-d6.
 - Avoid CDCl_3 : The hydroxyl proton in DB106 is often broad or invisible in chloroform due to exchange. DMSO-d6 stabilizes the -OH proton via hydrogen bonding, making it a sharp triplet.

Data Interpretation (Chemical Shift Δ):

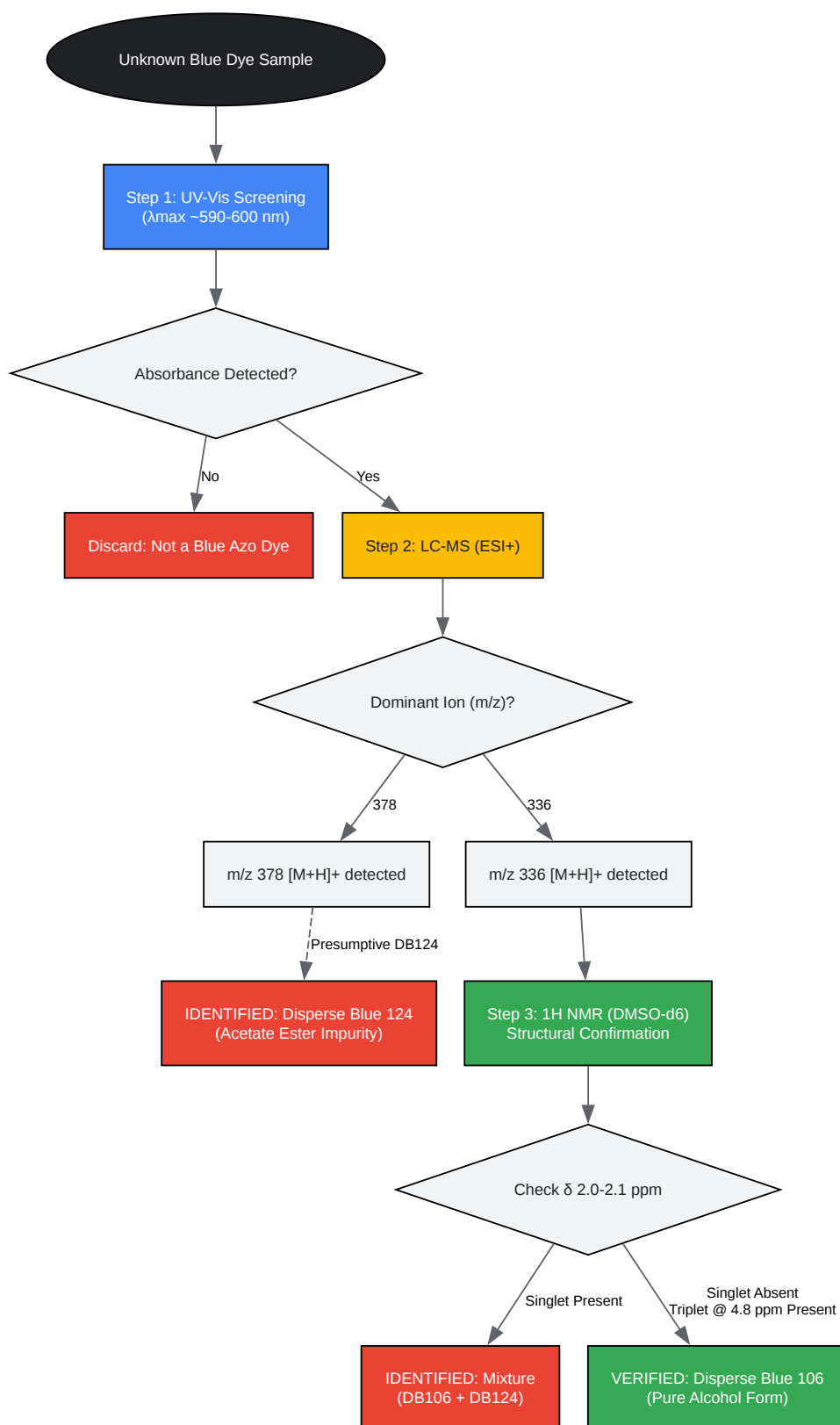
Proton Environment	DB106 Shift (δ ppm)	DB124 Shift (δ ppm)	Diagnostic Logic
Thiazole Singlet	~8.60 (s, 1H)	~8.60 (s, 1H)	Confirms Chromophore (No difference).
Aromatic Ring	7.6 - 7.8 (m, 3H)	7.6 - 7.8 (m, 3H)	Confirms Chromophore (No difference).
Acetate Methyl	ABSENT	~2.05 (s, 3H)	Primary Differentiator. Presence = DB124 contamination.
O-CH ₂ - Protons	~3.60 (q/m)	~4.20 (t)	Esterification shifts these protons downfield by ~0.6 ppm.
Hydroxyl (-OH)	~4.8 (t) (in DMSO)	ABSENT	Secondary Differentiator.

Protocol C: LC-MS Parameters

- Ionization: ESI (Electrospray Ionization), Positive Mode.
- Column: C18 Reverse Phase (e.g., Agilent Zorbax), 2.1 x 50mm.
- Mobile Phase: Water/Acetonitrile with 0.1% Formic Acid.
- Gradient: 50% -> 95% ACN over 10 mins.
- Target Ions:
 - DB106: Extracted Ion Chromatogram (EIC) @ 336.1 m/z [M+H]⁺
 - DB124: Extracted Ion Chromatogram (EIC) @ 378.1 m/z [M+H]⁺

Visualization of Verification Logic

The following diagram illustrates the decision tree for verifying DB106 and rejecting the DB124 imposter.



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Caption: Logical workflow for the spectroscopic differentiation of Disperse Blue 106 from Disperse Blue 124.

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